

safety data sheet (SDS) for 1-(3-Bromophenyl)ethane-1-thiol

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Compound of Interest

Compound Name: 1-(3-Bromophenyl)ethane-1-thiol

CAS No.: 1152542-53-4

Cat. No.: B1521608

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Technical Hazard Guide: 1-(3-Bromophenyl)ethane-1-thiol

CAS: 1152542-53-4 | Formula: C_8H_9BrS | Class: Organosulfur Building Block

Chemical Identity & Physiochemical Profile

Context: **1-(3-Bromophenyl)ethane-1-thiol** is a specialized chiral building block used in the synthesis of sulfur-containing pharmacophores. Its structural combination of an aryl bromide (versatile for cross-coupling) and a secondary thiol (nucleophilic, prone to oxidation) mandates a handling protocol that prioritizes oxidative stability and odor containment.

Table 1: Physiochemical Specifications

Property	Value / Description	Note
CAS Number	1152542-53-4	Verified Identifier
Molecular Weight	217.13 g/mol	
Physical State	Liquid	Colorless to pale yellow
Odor	Extreme Stench	Detectable at ppb levels (Skunk/Garlic)
Boiling Point	Not Determined (Experimental)	Est. >200°C based on alcohol analog
Flash Point	Not Determined	Treat as Combustible Liquid (Class IIIB)
Density	~1.3–1.4 g/mL (Estimated)	High density due to Bromine atom
Solubility	DCM, THF, Toluene	Immiscible in water
Air Sensitivity	High	Oxidizes to disulfide (dimer) upon exposure

Hazard Identification & Toxicology (GHS)

Expert Insight: While specific toxicological data (LD50) for this exact CAS is limited, "read-across" methodology from structural analogs (e.g., thiophenol, benzyl mercaptan) dictates the following safety profile.

Core Hazards[7]

- Acute Toxicity (Oral/Inhalation): Category 4 (Harmful). Thiols interfere with metabolic enzymes and can cause central nervous system depression.
- Skin/Eye Irritation: Category 2.[1][2] Causes significant irritation upon contact.[2]
- Sensitization: Potential skin sensitizer.

- Stench Hazard: Not a GHS category, but the most critical operational risk. Olfactory fatigue (nose blindness) can occur rapidly, masking high-concentration exposure.

Signal Word: WARNING

"Odor-Zero" Handling Protocol (Self-Validating)

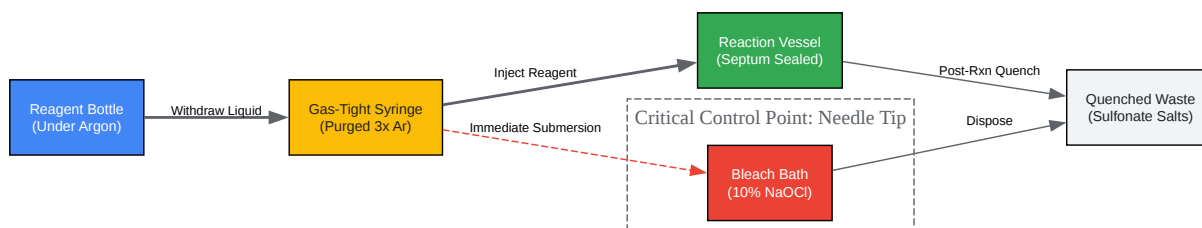
The Core Directive: This protocol is self-validating. If you or your colleagues can smell the compound outside the fume hood, the protocol has failed, and containment must be re-evaluated immediately.

A. Storage & Stability[5][10][11][12]

- Atmosphere: Store strictly under Argon or Nitrogen. Oxygen promotes rapid dimerization to the disulfide, degrading purity.
- Container: Teflon-lined septa caps only. Standard polyethylene caps are permeable to thiol vapors over time.
- Secondary Containment: Store the primary vial inside a secondary jar containing activated carbon or a wiper wetted with dilute bleach to intercept fugitive vapors.

B. The "Closed-Loop" Dispensing Workflow

Do not pour this liquid. Use positive-pressure cannulation or gas-tight syringes.



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Figure 1: The Closed-Loop Transfer Logic. Note that the syringe needle never touches open air; it moves directly from the reagent bottle to the reaction vessel, and then immediately into the bleach quench bath.

C. Decontamination (The Chemistry of Quenching)

Water is ineffective. You must chemically oxidize the thiol to a non-volatile sulfonate using Sodium Hypochlorite (Bleach).

Reaction:

- Glassware: Immediately submerge all syringes, needles, and flasks into a 10% bleach solution. Soak for 24 hours.
- Spills: Cover with absorbent pads, then soak the pads with bleach. Wait 20 minutes before removal.

Synthesis & Application Context

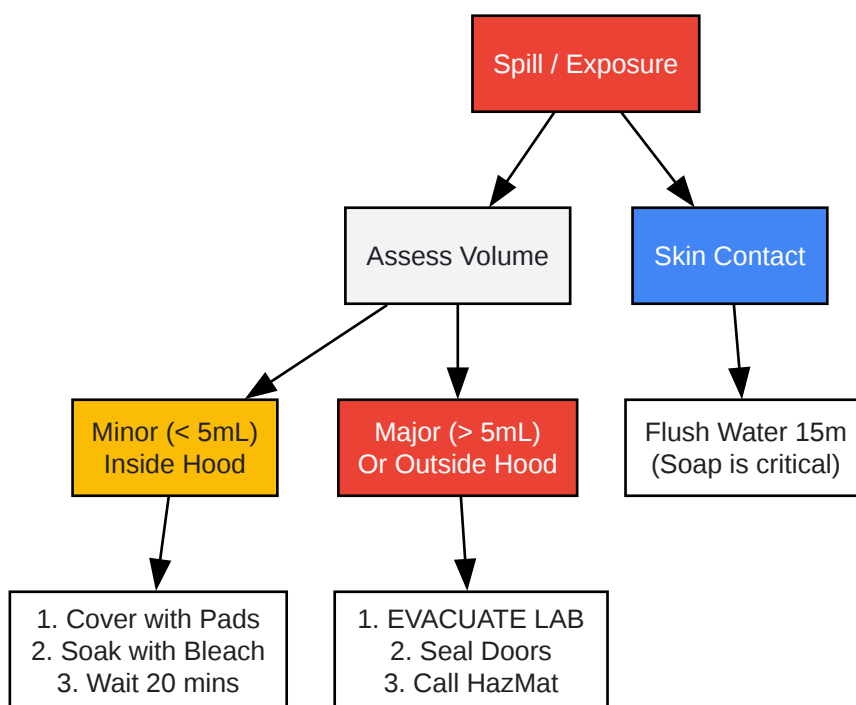
Causality in Drug Discovery: Researchers utilize **1-(3-Bromophenyl)ethane-1-thiol** primarily for its dual-functionality:

- The Thiol Group: Acts as a "soft" nucleophile to form thioethers (C-S bonds) via reactions or Michael additions. It is often used to introduce a chiral center if the starting material was enantiopure.
- The Aryl Bromide: Remains intact during mild thiol alkylations, serving as a handle for subsequent Palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig) to build complex scaffolds.

Experimental Tip: If the thiol has oxidized to the disulfide (indicated by a cloudy appearance or solid precipitate), it can be regenerated in situ using Triphenylphosphine (

) and water, or Dithiothreitol (DTT), though using fresh reagent is preferred for kinetic studies.

Emergency Response Logic



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Figure 2: Emergency Response Decision Tree.[1] Distinguishes between manageable hood spills and lab-wide contamination events.

References

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Sources

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